

3-(Acryloyloxy)-2-hydroxypropyl methacrylate physical properties

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Compound of Interest

Compound Name: 3-(Acryloyloxy)-2-hydroxypropyl
methacrylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3-(Acryloyloxy)-2-hydroxypropyl methacrylate** (CAS No. 1709-71-3). The information is presented to be a valuable resource for professionals in research, scientific endeavors, and drug development, offering quantitative data, detailed experimental protocols, and a visualization of its synthesis.

Core Physical Properties

3-(Acryloyloxy)-2-hydroxypropyl methacrylate, also known as glycerol 1-acrylate 3-methacrylate, is a bifunctional monomer containing both acrylate and methacrylate groups. This structure allows for its use in the synthesis of polymers with tailored properties for various applications, including in the biomedical field. A summary of its key physical properties is provided in the table below.

Property	Value
Molecular Formula	C ₁₀ H ₁₄ O ₅
Molecular Weight	214.22 g/mol [1] [2]
Density	1.14 g/mL at 25 °C [1] [3] [4]
Refractive Index (n _{20/D})	1.473 [1] [3] [4]
Boiling Point	130-155 °C at 0.18-0.5 Torr [5]
	301.7 °C at 760 mmHg (predicted) [3]
Flash Point	>230 °F (>110 °C) [3] [4]
Water Solubility	Insoluble [3] [4]
Vapor Pressure	0.000101 mmHg at 25°C [3]
Storage Temperature	2-8°C [1] [3] [4]
Appearance	Colorless to Almost Colorless Clear Liquid [5]
Synonyms	1-(Acryloyloxy)-2-hydroxy-3-(methacryloyloxy)propane, AHPMA [3]

Experimental Protocols for Property Determination

The following sections detail the general methodologies for determining the key physical properties of liquid monomers like **3-(Acryloyloxy)-2-hydroxypropyl methacrylate**.

The refractive index is a fundamental physical property that is indicative of a substance's purity. An Abbe refractometer is a commonly used instrument for this measurement.

Methodology:

- Calibration: The refractometer is first calibrated using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: A few drops of **3-(Acryloyloxy)-2-hydroxypropyl methacrylate** are placed on the clean, dry prism surface of the refractometer.

- **Measurement:** The prisms are closed and locked. Light is passed through the sample, and the telescope eyepiece is adjusted until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Due to its high boiling point at atmospheric pressure, the boiling point of **3-(Acryloyloxy)-2-hydroxypropyl methacrylate** is typically determined under reduced pressure (vacuum) to prevent polymerization or decomposition at elevated temperatures.

Methodology:

- **Apparatus Setup:** A vacuum distillation apparatus is assembled, consisting of a distillation flask, a condenser, a receiving flask, a vacuum pump, and a manometer to measure the pressure.
- **Sample and Boiling Chips:** The distillation flask is filled to about one-third of its volume with the liquid sample, and a few boiling chips are added to ensure smooth boiling.
- **Vacuum Application:** The system is evacuated to the desired pressure, which is monitored by the manometer.
- **Heating:** The distillation flask is gently heated. The temperature at which the liquid boils and the vapor condenses on the thermometer bulb, with the condensate dripping into the receiving flask, is recorded as the boiling point at that specific pressure.

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in the air. For high-boiling liquids like **3-(Acryloyloxy)-2-hydroxypropyl methacrylate**, a closed-cup method such as the Pensky-Martens closed-cup tester is appropriate.

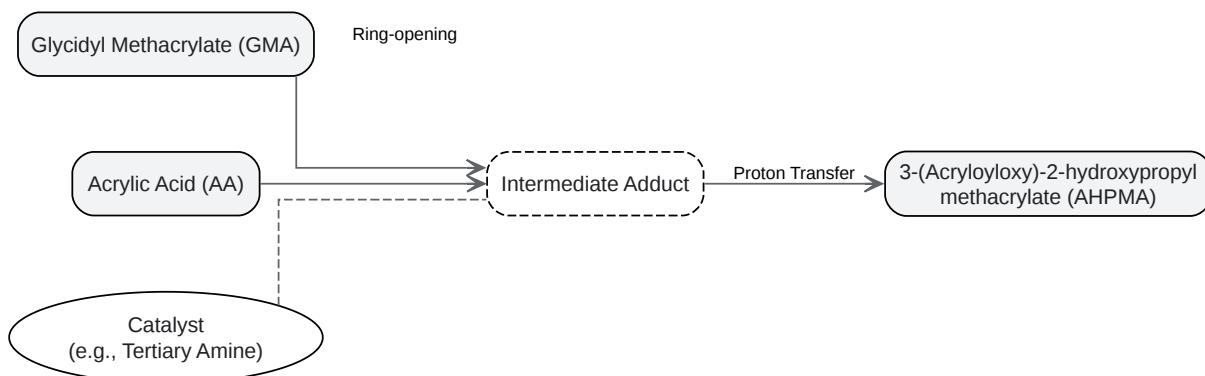
Methodology:

- **Apparatus:** A Pensky-Martens closed-cup apparatus is used, which consists of a brass test cup with a close-fitting lid, a stirrer, and a means for heating and introducing an ignition source.

- Sample Preparation: The test cup is filled with the sample to the specified level.
- Heating and Stirring: The sample is heated at a slow, constant rate while being continuously stirred.
- Ignition Test: At regular temperature intervals, the stirring is stopped, and an ignition source is briefly introduced into the vapor space above the liquid.
- Flash Point Determination: The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a distinct flash inside the cup.

Synthesis Pathway

3-(Acryloyloxy)-2-hydroxypropyl methacrylate is commonly synthesized via the ring-opening reaction of glycidyl methacrylate (GMA) with acrylic acid. This reaction is typically catalyzed by a base or a Lewis acid.



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Caption: Synthesis of AHPMA from GMA and AA.

The reaction proceeds through the nucleophilic attack of the carboxylate from acrylic acid on the epoxide ring of glycidyl methacrylate. This is followed by a proton transfer to yield the final

product, **3-(Acryloyloxy)-2-hydroxypropyl methacrylate**. The choice of catalyst and reaction conditions can influence the reaction rate and selectivity.

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